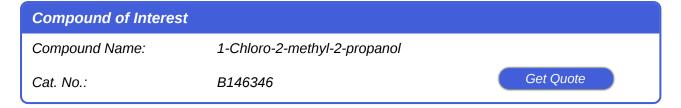


# Application Notes: 1-Chloro-2-methyl-2-propanol in Synthetic Chemistry

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the use of **1-Chloro-2-methyl-2-propanol**. While its utility as a general-purpose solvent is limited, it serves as a critical bifunctional intermediate in a variety of organic syntheses, particularly in the pharmaceutical and agrochemical industries.

# **Physicochemical Properties**

**1-Chloro-2-methyl-2-propanol**, also known as Chloro-tert-butyl alcohol, is a halogenated organic compound.[1] It is a colorless to pale yellow liquid at room temperature with a mild, characteristic odor.[1] Its bifunctional nature, containing both a hydroxyl group and a chlorine atom, makes it a versatile building block in organic synthesis.[2]

The quantitative properties of **1-Chloro-2-methyl-2-propanol** are summarized in the table below for easy reference.



Property	Value
Molecular Formula	C <sub>4</sub> H <sub>9</sub> ClO
Molecular Weight	108.57 g/mol
CAS Number	558-42-9
Appearance	Clear colorless to yellow liquid
Density	1.058 g/mL at 25 °C
Boiling Point	124-128 °C
Melting Point	-20 °C
Flash Point	38 °C (100.4 °F) - closed cup
Refractive Index	n20/D 1.439
рКа	14.16 ± 0.29 (Predicted)
Solubility	Soluble in ethanol and acetone; slightly miscible with water

Data sourced from multiple references.[1][3][4][5]

# **Applications in Organic Synthesis**

**1-Chloro-2-methyl-2-propanol** is primarily utilized as a chemical intermediate rather than a conventional solvent. Its value lies in its ability to introduce a tertiary alcohol and a primary chloride into a molecular structure.[2] This dual functionality allows for a range of subsequent chemical transformations.

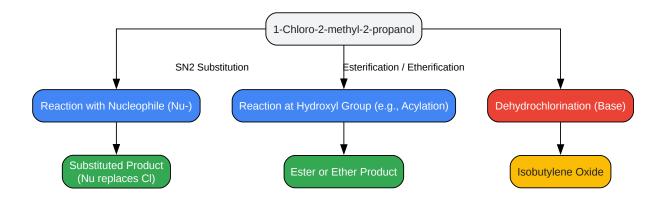
## Key Applications Include:

- Pharmaceutical Intermediate: It is a crucial building block in the synthesis of various Active Pharmaceutical Ingredients (APIs), including the antihypertensive drug lercanidipine and agents targeting the central nervous system.[1][6][7]
- Synthesis of Polyfunctional Thiols: The compound is used in the synthesis and characterization of new polyfunctional thiols, which are of interest as novel odorants.[3]



- Agrochemical Formulations: It serves as a precursor in the manufacturing of certain agrochemicals.[1][2]
- Epoxide Formation: Dehydrochlorination of 1-chloro-2-methyl-2-propanol can lead to the formation of isobutylene oxide, a valuable epoxide intermediate.[2]
- General Organic Synthesis: Its hydroxyl group can undergo esterification and etherification, while the chlorine atom is susceptible to nucleophilic substitution, making it a versatile reagent for building molecular complexity.[2]

The following diagram illustrates a general workflow for utilizing **1-Chloro-2-methyl-2-propanol** as a synthetic intermediate.



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General reaction pathways for **1-Chloro-2-methyl-2-propanol**.

# **Experimental Protocols**

The following protocols are representative examples of how **1-Chloro-2-methyl-2-propanol** can be synthesized and subsequently used as a chemical intermediate.

This modern industrial method avoids the use of large quantities of corrosive acids and reduces waste.[6][7][8] It involves the hydration of 3-chloro-2-methylpropene using a solid acid catalyst.[2][6][8]



#### Materials:

- 3-chloro-2-methylpropene
- Deionized water
- Cation exchange resin (e.g., Zeo-karb)
- Dichloromethane (for extraction)
- Anhydrous Magnesium Sulfate (MgSO<sub>4</sub>)
- Filling tube reactor (e.g., 1 meter length, 30 cm diameter)
- · Pumps for continuous flow
- · Receiving tank
- Separatory funnel
- Rotary evaporator
- Distillation apparatus

## Procedure:

- Reactor Setup: Pack the filling tube reactor with the cation exchange resin. Set up two inlet feeds at one end of the tube: one for water and one for 3-chloro-2-methylpropene.[6][8]
- Reaction Initiation: Begin pumping water into the reactor until the tube is filled. Then, start the continuous flow of both water (e.g., at 1 L/h) and 3-chloro-2-methylpropene (e.g., at 500 g/h).[6][8]
- Temperature Control: Maintain the external temperature of the filling tube between 0-45 °C using a cooling system.[7][8]
- Collection: Collect the reaction mixture as it flows out of the reactor into a receiving tank.[6]



### • Work-up:

- Allow the collected liquid to separate into aqueous and organic layers.
- Separate the layers. Extract the aqueous layer twice with dichloromethane.
- Combine all organic phases.
- Dry the combined organic layer over anhydrous MgSO<sub>4</sub>.[8]

#### • Purification:

- o Filter off the drying agent.
- Concentrate the filtrate using a rotary evaporator to remove the dichloromethane.
- Purify the resulting crude product by fractional distillation to obtain pure 1-chloro-2-methyl-2-propanol (boiling point 124-128 °C).[8] The expected purity is >97%.[8]

The workflow for this synthesis is depicted below.



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Continuous flow synthesis of **1-Chloro-2-methyl-2-propanol**.

This protocol is a representative example of using **1-Chloro-2-methyl-2-propanol** as a substrate in a nucleophilic substitution reaction to form a C-S bond, a key step in the synthesis of polyfunctional thiols.[3]

Materials:



- 1-Chloro-2-methyl-2-propanol
- Sodium hydrosulfide (NaSH)
- Ethanol (as solvent)
- Stir plate and magnetic stir bar
- Round-bottom flask
- Reflux condenser
- Nitrogen or Argon inert atmosphere setup
- Separatory funnel
- Dichloromethane (DCM)
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous Sodium Sulfate (Na<sub>2</sub>SO<sub>4</sub>)

## Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stir bar and reflux condenser, dissolve **1-Chloro-2-methyl-2-propanol** (1 equivalent) in ethanol under an inert atmosphere.
- Reagent Addition: Add a solution of sodium hydrosulfide (1.1 equivalents) in ethanol to the flask.
- Reaction: Heat the mixture to reflux and monitor the reaction progress using Thin Layer Chromatography (TLC).
- Quenching: Once the starting material is consumed, cool the reaction to room temperature.
   Carefully quench the reaction by adding saturated sodium bicarbonate solution.



- Extraction: Transfer the mixture to a separatory funnel. Extract the product with dichloromethane (3x).
- Washing: Wash the combined organic layers sequentially with water and then brine.
- Drying and Concentration: Dry the organic layer over anhydrous Na<sub>2</sub>SO<sub>4</sub>, filter, and concentrate under reduced pressure to yield the crude thiol product, 1-mercapto-2-methyl-2propanol.
- Purification: If necessary, purify the crude product by column chromatography or distillation.

# **Safety and Handling**

- **1-Chloro-2-methyl-2-propanol** is a flammable liquid and should be handled with appropriate care.[3] It may cause skin and eye irritation.[1]
- Handling: Use in a well-ventilated area or fume hood. Avoid contact with skin and eyes by
  wearing appropriate personal protective equipment (PPE), including safety goggles, gloves,
  and a lab coat.[4]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place away from heat and ignition sources.[3]
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

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- To cite this document: BenchChem. [Application Notes: 1-Chloro-2-methyl-2-propanol in Synthetic Chemistry]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b146346#use-of-1-chloro-2-methyl-2-propanol-as-a-solvent]

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